

# 2-fluoropropane stability under experimental conditions

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## Compound Focus: 2-Fluoropropane

CAS No.: 420-26-8

Cat. No.: S748858

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## 2-Fluoropropane: Chemical & Physical Properties

The table below summarizes the key properties of **2-fluoropropane** for your experimental planning [1].

| Property            | Value  |
|---------------------|--|
| Common Name         | 2-fluoropropane, IsoPropyl Fluoride (IPrF) [2] [1] |
| CAS Number          | 420-26-8 [1]                                       |
| Molecular Formula   | C <sub>3</sub> H <sub>7</sub> F [1]                |
| Molecular Weight    | 62.08610 g/mol [1]                                 |
| Density             | 0.969 g/cm <sup>3</sup> [1]                        |
| Boiling Point       | -10°C [1]  |
| Melting Point       | -133.4°C [1]                                       |
| Vapour Pressure     | 2580 mmHg @ 25°C [1]                               |
| Index of Refraction | 1.3282 [1]   |

| Property | Value    |
|----------|----------|
| LogP     | 1.36 [1] |

## Key Handling & Safety Information

When working with **2-fluoropropane**, please note the following safety information:

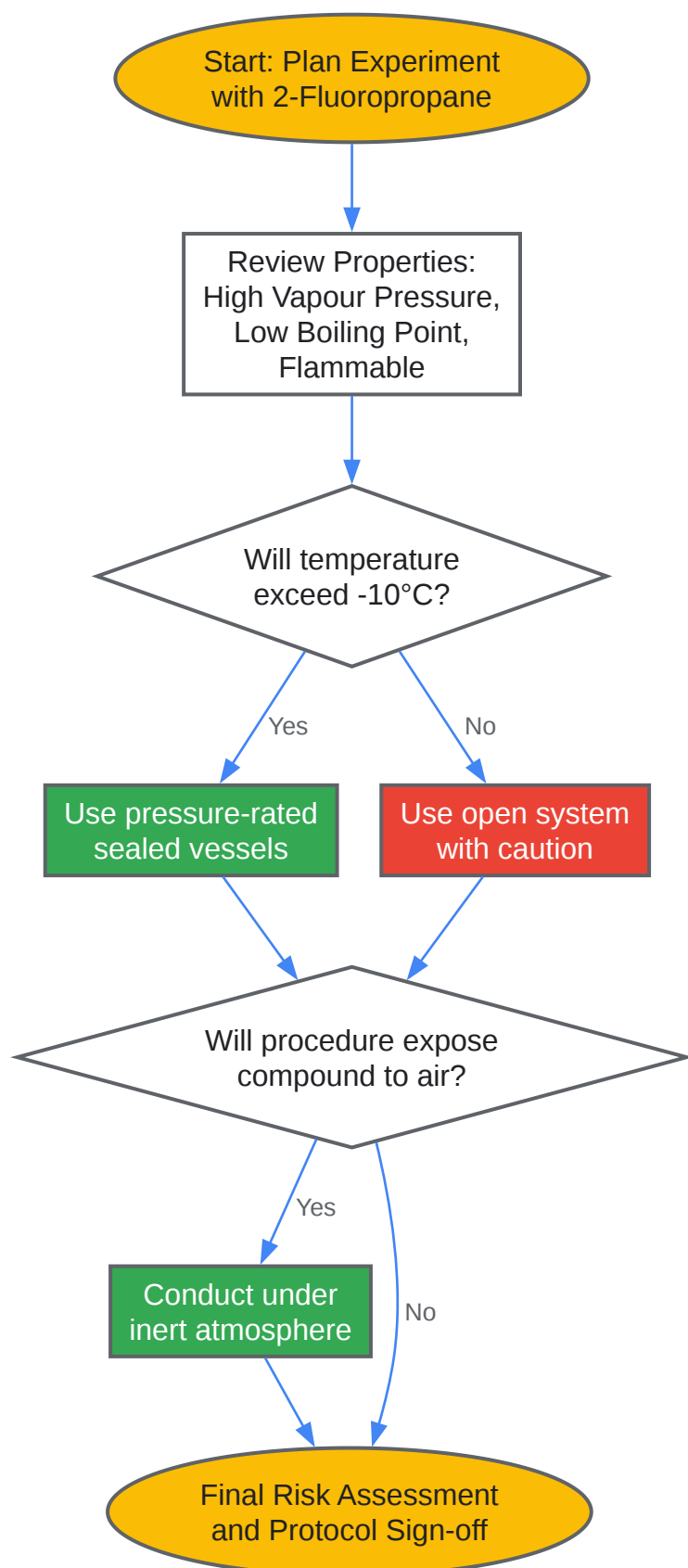
- **Primary Hazard:** The compound is classified as **flammable** [1].
- **Transport Classification:** It falls under the UN number **UN 3161** for liquefied, flammable gases [1].

## Experimental Planning & Stability Considerations

While explicit stability data is limited, the known properties suggest critical areas for your experimental design.

- **Storage and Sealing:** The extremely high vapor pressure indicates that **2-fluoropropane** is highly volatile at standard room temperature [1]. You must use **pressure-rated sealed vessels** to prevent leakage and evaporation, which would alter reaction concentrations and introduce safety risks.
- **Atmosphere and Environment:** Its flammability requires the use of an inert atmosphere (e.g., nitrogen or argon) for experiments, especially at elevated temperatures. All equipment should be grounded to prevent static discharge [1].
- **Temperature Control:** The low boiling point of  $-10^{\circ}\text{C}$  means that mild heating could cause rapid pressure buildup [1]. Precise temperature control and the use of pressure-relief devices are essential for safety.

To help guide your experimental setup and risk assessment, the following diagram outlines a logical workflow based on these properties:



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## References

1. - 2 | CAS#:420-26-8 | Chemsrvc fluoropropane [chemsrc.com]
2. Category: 2 - Fluoropropane - Wikimedia Commons [commons.wikimedia.org]

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